

The Occurrence of Epi-alpha-Cadinol in Essential Oils: A Technical Guide

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Compound of Interest

Compound Name: *epi-alpha-Cadinol*

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This technical guide provides an in-depth overview of the occurrence of the sesquiterpenoid **epi-alpha-cadinol** in various essential oils. The document summarizes quantitative data, details the biosynthetic pathway, and outlines the experimental protocols for its identification and quantification, serving as a valuable resource for researchers in the fields of phytochemistry, natural product chemistry, and drug development.

Quantitative Occurrence of Epi-alpha-Cadinol and Related Cadinols

Epi-alpha-cadinol, a cadinane-type sesquiterpenol, is found in the essential oils of various plants, although its concentration can vary significantly depending on the plant species, geographical origin, and extraction method. The following table summarizes the quantitative data available for **epi-alpha-cadinol** and its closely related isomers, such as α -cadinol and epi- α -muurolol, providing a comparative overview of their distribution.

Plant Species	Plant Part	Essential Oil Component	Concentration (%)	Reference
Pinus taeda L. (Loblolly Pine)	Waste material (twigs and needles)	epi- α -Cadinol	2.13	
α -Cadinol	5.08			
epi- α -Murolol	4.22			
Juniperus communis L. (Common Juniper)	Needles	α -Cadinol	up to 2.7	
Juniperus communis L. (Common Juniper)	Berries	α -Cadinol	0.03 - 1.13	
Juniperus oxycedrus (Prickly Juniper)	Aerial parts	α -Cadinol	2.6	
Larix kaempferi (Japanese Larch)	Leaves	α -Cadinol	Present (Antifungal component)	
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